

Technical Guide: Spectroscopic Characterization of 4-(Methylsulfinyl)aniline

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Compound of Interest

Compound Name: 4-(Methylsulfinyl)aniline

CAS No.: 22865-62-9

Cat. No.: B2393309

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Executive Summary

4-(Methylsulfinyl)aniline (CAS: 305-03-3), also known as 4-aminophenyl methyl sulfoxide, is a pivotal organosulfur compound serving as both a metabolic marker and a chiral auxiliary in asymmetric synthesis. Structurally, it bridges the electron-rich aniline moiety with the electron-withdrawing, chiral sulfinyl group.

This guide provides a definitive spectroscopic profile of the compound, synthesizing data from high-field NMR, FTIR, and Mass Spectrometry. It is designed for researchers requiring rigorous structural validation and precise analytical standards.

Chemical Profile & Physical Properties[1][2][3][4][5][6]

Parameter	Data
IUPAC Name	4-(Methylsulfinyl)aniline
Common Synonyms	4-Aminophenyl methyl sulfoxide; p-Aminophenyl methyl sulfoxide
CAS Number	305-03-3
Molecular Formula	C
	H
	NO
Molecular Weight	155.22 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	151–153 °C
Solubility	Soluble in DMSO, Methanol, Ethanol, Chloroform; slightly soluble in water

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum of **4-(Methylsulfinyl)aniline** exhibits a classic AA'BB' splitting pattern in the aromatic region, characteristic of para-disubstituted benzenes with substituents of opposing electronic effects (electron-donating -NH

vs. electron-withdrawing -S(O)Me).

¹H NMR Data (300 MHz, CDCl

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Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
2.70	Singlet (s)	3H	-S(O)CH	Methyl group deshielded by the sulfinyl oxygen. Distinct from sulfide (~2.4 ppm) and sulfone (~3.0 ppm).
3.80 - 4.20	Broad (br s)	2H	-NH	Amine protons (chemical shift is concentration/solvent dependent).
6.76 – 6.80	Multiplet (m)	2H	Ar-H (ortho to NH)	Upfield shift due to resonance donation from the amino group (shielding effect).
7.45 – 7.50	Multiplet (m)	2H	Ar-H (ortho to S=O)	Downfield shift due to the inductive electron-withdrawing nature of the sulfinyl group.

“

Analyst Note: In polar protic solvents like MeOD, the aromatic doublets may shift slightly (e.g.,

7.46 and 6.80), and the amine protons will exchange with deuterium, disappearing from the spectrum.

C NMR Data (75 MHz, CDCl₃)

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- Methyl Carbon:

43.5 ppm (Characteristic of methyl sulfoxide).

- Aromatic Carbons:

114.8 (C-NH

ortho), 126.5 (C-S=O ortho), 133.0 (C-S=O ipso), 150.1 (C-NH

ipso).

Infrared Spectroscopy (FTIR)

The IR spectrum is dominated by the interplay between the primary amine and the sulfoxide moiety. The sulfoxide stretch is a critical diagnostic band, distinguishing it from the sulfide (no band) and sulfone (two bands).

Wavenumber (cm)	Vibration Mode	Functional Group	Notes
3350 – 3450	(Stretch)	Primary Amine (-NH)	Appears as a doublet (symmetric/asymmetric).
3000 – 3100	(Stretch)	Aromatic Ring	Weak intensity, typical of arenes.
1620	(Scissoring)	Primary Amine	"Amine II" band.
1590, 1490	(Ring Stretch)	Aromatic Ring	Skeletal vibrations.
1030 – 1050	(Stretch)	Sulfoxide	Key Diagnostic: Strong, broad band.
820 – 830	(Out-of-plane)	p-Disubstituted Benzene	Strong band indicating para substitution.

Mass Spectrometry (MS)

- Ionization Mode: ESI (+) or EI (70 eV).

- Molecular Ion:

155 [M]

(EI) or 156 [M+H]

(ESI).

Fragmentation Pathway (EI):

- Parent Ion:

155.

- Loss of Methyl Radical (

CH

): Generates cation at

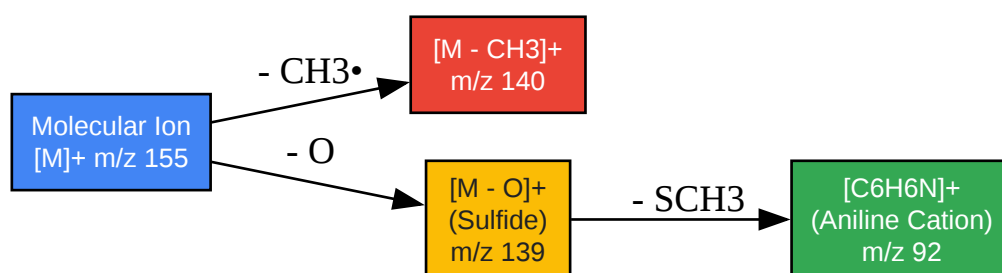
140.

- Loss of Oxygen (Deoxygenation): Common in sulfoxides, yielding the sulfide cation at

139.

- Major Fragment:

108 (Loss of -SOMe or rearrangement).



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Caption: Predicted Electron Impact (EI) fragmentation pathway for **4-(Methylsulfinyl)aniline**.

Experimental Protocol: Selective Synthesis

While **4-(Methylsulfinyl)aniline** is commercially available, high-purity samples for spectroscopic standards are best prepared via the selective oxidation of 4-(methylthio)aniline. This protocol avoids over-oxidation to the sulfone.

Method: Catalytic Oxidation with H₂O₂

Objective: Selectively oxidize the sulfide sulfur to sulfoxide without affecting the amine or over-oxidizing to sulfone.

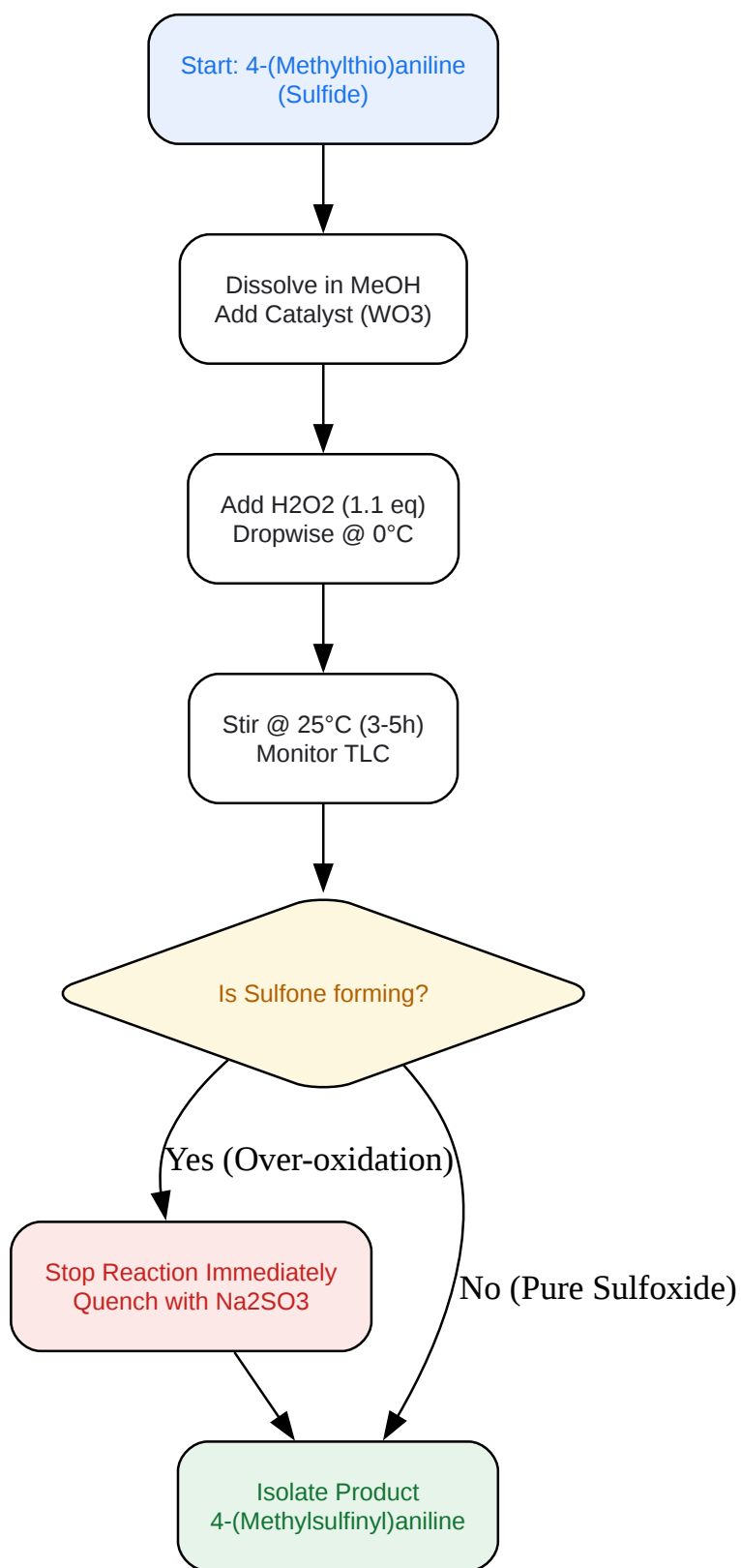
Reagents:

- 4-(Methylthio)aniline (1.0 equiv)

- Hydrogen Peroxide (30% aq., 1.1 equiv)
- Catalyst: WO
nanorods or Indium(III) catalyst (0.5 mol%)
- Solvent: Methanol (MeOH)[1]

Step-by-Step Workflow:

- Dissolution: Dissolve 4-(methylthio)aniline (139 mg, 1 mmol) in MeOH (5 mL) in a round-bottom flask.
- Catalyst Addition: Add the selected catalyst (e.g., WO
nanorods, 2 mg).
- Oxidation: Add H
O
(30%, 113 μ L) dropwise at 0°C to prevent exotherm-driven over-oxidation.
- Reaction: Stir at room temperature (25°C) for 3–5 hours. Monitor via TLC (SiO
, EtOAc/Hexane 1:1). The sulfoxide is significantly more polar (lower R
) than the sulfide.
- Quench & Workup: Quench with saturated Na
SO
solution to destroy excess peroxide. Filter off the catalyst.[2]
- Isolation: Concentrate the filtrate under vacuum. Extract with CHCl
, dry over MgSO
, and recrystallize from Ethanol/Hexane to yield off-white crystals.



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Caption: Controlled oxidation workflow ensuring selectivity for the sulfoxide over the sulfone.

References

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Sources

- 1. Synthesis routes of 4-(Methylsulfonyl)aniline [\[benchchem.com\]](#)
- 2. [pdf.benchchem.com](#) [\[pdf.benchchem.com\]](#)
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